

Essential Safety and Logistical Information for Handling 6-Phenylnicotinic Acid

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Compound of Interest

Compound Name: 6-Phenylnicotinic acid

Cat. No.: B1347016

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Audience: Researchers, scientists, and drug development professionals.

This document provides immediate, essential guidance for the safe handling and disposal of **6-Phenylnicotinic acid** (CAS No. 29051-44-3). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Risk Assessment

6-Phenylnicotinic acid is a white to light yellow solid with the following primary hazards:

- Acute Toxicity (Oral): Harmful if swallowed.^{[1][2]}
- Skin Irritation: Causes skin irritation.^{[1][2]}
- Eye Irritation: Causes serious eye irritation.^{[1][2]}
- Respiratory Irritation: May cause respiratory irritation.^{[1][2]}

A thorough risk assessment should be conducted before any handling of this substance.

Hazard Classification Summary:

Hazard Class	Category	GHS Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1]

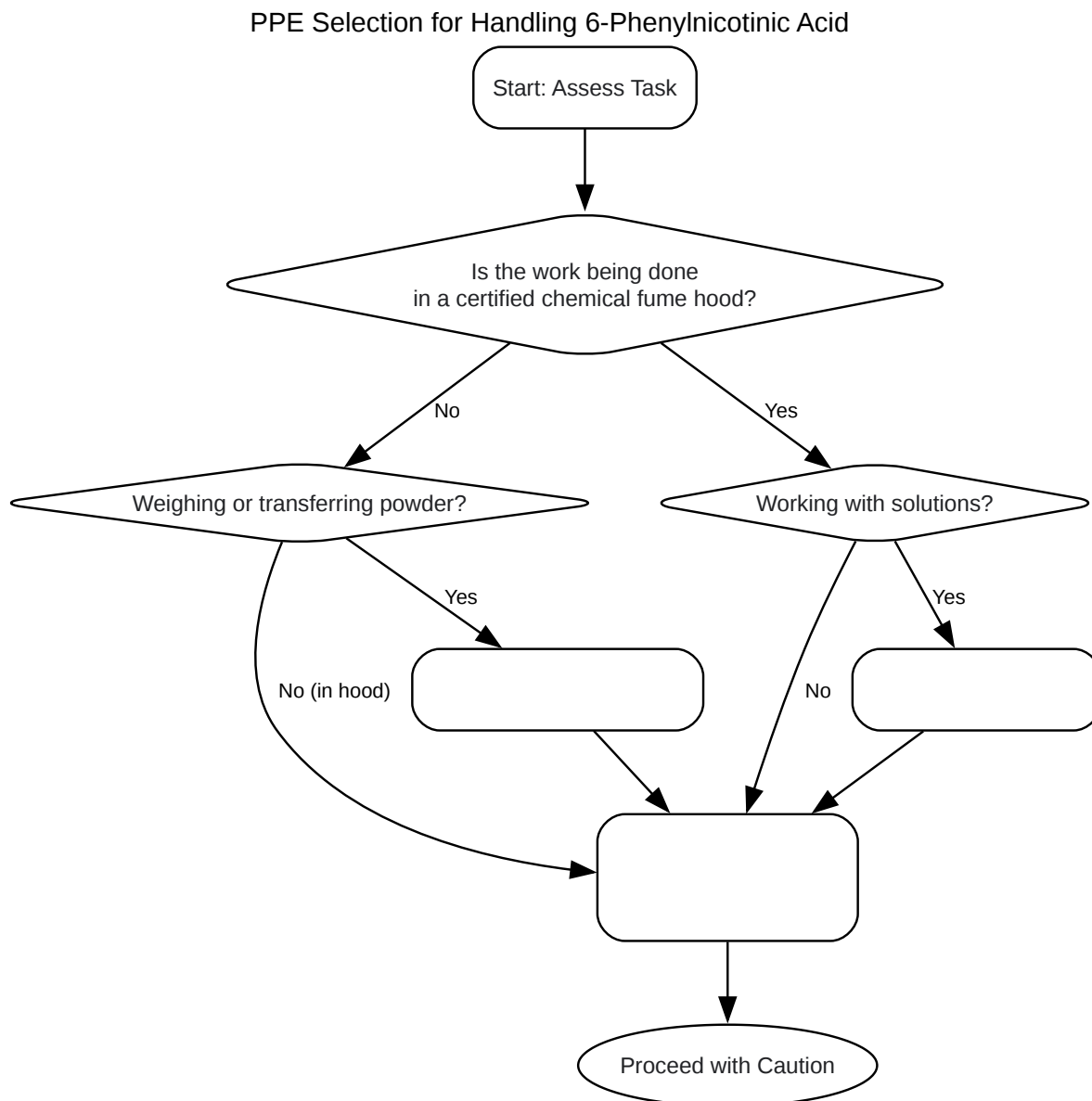
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6-Phenylnicotinic acid** to create a barrier between the user and the chemical.[3]

PPE Requirements for Handling **6-Phenylnicotinic Acid**:

Body Part	Required PPE	Specifications and Best Practices
Hands	Nitrile or other chemical-resistant gloves	Double gloving is recommended. ^[4] Gloves should be powder-free and changed every 30-60 minutes or immediately if contaminated or damaged. ^[4]
Eyes/Face	Safety glasses with side shields or safety goggles	A face shield should be worn in addition to goggles when there is a splash hazard. ^[4] ^[5]
Body	Laboratory coat	A lab coat with long cuffs that can be tucked under gloves is recommended. ^[4]
Respiratory	N95 or N100 particulate respirator	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles. ^[4] Surgical masks offer little to no protection. ^[4]

PPE Selection Workflow



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Caption: PPE selection workflow for handling **6-Phenylnicotinic acid**.

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is crucial for minimizing exposure and ensuring safety.

Preparation:

- Designated Area: All handling of **6-Phenylnicotinic acid** powder should occur in a designated area, such as a chemical fume hood, to minimize contamination of the general laboratory space.
- PPE Donning: Put on all required PPE as outlined in the table above before entering the designated handling area.
- Spill Kit: Ensure a chemical spill kit is readily accessible.

Handling:

- Weighing: When weighing the solid, perform the task in a chemical fume hood to control dust.^[6] Use a micro-spatula to gently transfer the powder. Avoid creating dust clouds.
- Making Solutions: If preparing a solution, add the solid to the solvent slowly. Stir gently to avoid splashing.
- Container Sealing: Keep containers of **6-Phenylnicotinic acid** tightly closed when not in use and store in a cool, dry, well-ventilated place.^[2]

Post-Handling:

- Decontamination: Wipe down the work surface with an appropriate solvent (e.g., 70% ethanol) and then deionized water.
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination: gloves, goggles/face shield, lab coat, and respirator (if used).
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.^[7]

Emergency Procedures

In the event of an accidental exposure, follow these immediate first aid measures.

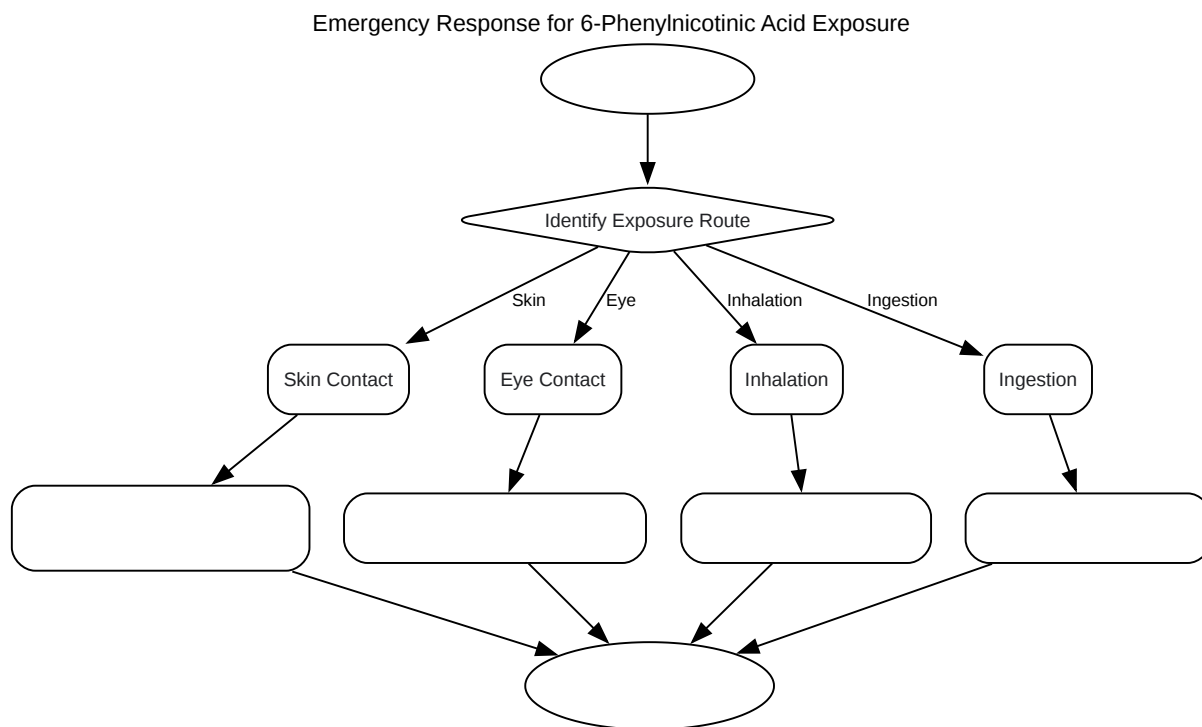
Emergency Contact Information:

- Emergency Services: 911 (or local equivalent)
- Poison Control Center: 1-800-222-1222

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[8] Seek medical attention if irritation persists.[8]
Inhalation	Move the person to fresh air.[6] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[8] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Emergency Response Workflow



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Caption: Emergency response workflow for exposure to **6-Phenylnicotinic acid**.

Disposal Plan

Proper disposal of **6-Phenylnicotinic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization:

- Solid Waste: Unused or contaminated **6-Phenylnicotinic acid** powder.
- Liquid Waste: Solutions containing **6-Phenylnicotinic acid**.

- Contaminated Materials: Gloves, weigh boats, paper towels, etc., that have come into contact with the chemical.

Disposal Procedures:

Waste Type	Disposal Method
Solid 6-Phenylnicotinic Acid	Collect in a clearly labeled, sealed container for hazardous waste. Do not mix with other waste streams.
Liquid Waste (Solutions)	Collect in a designated, sealed, and labeled hazardous waste container. The container should be compatible with the solvent used.
Contaminated Labware (Gloves, etc.)	Double-bag in clear plastic bags, label as "Contaminated with 6-Phenylnicotinic acid," and place in the solid hazardous waste stream.[7]

General Disposal Guidelines:

- All waste must be disposed of in accordance with local, state, and federal regulations.[6]
- Consult your institution's Environmental Health and Safety (EH&S) department for specific disposal protocols.
- Never dispose of **6-Phenylnicotinic acid** down the drain or in the regular trash.[6]

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